

Psn 375963 Hydrochloride: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: Psn 375963 hydrochloride

Cat. No.: B1465979

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Abstract

Psn 375963 hydrochloride is a potent, synthetic agonist of the G protein-coupled receptor 119 (GPR119), a promising therapeutic target for type 2 diabetes and related metabolic disorders. This document provides detailed application notes and experimental protocols for the use of **Psn 375963 hydrochloride** in research settings. It includes comprehensive data on its solubility, protocols for solution preparation for both in vitro and in vivo studies, and an overview of its mechanism of action through the GPR119 signaling pathway.

Chemical and Physical Properties

Psn 375963 hydrochloride is the hydrochloride salt of Psn 375963. Its chemical and physical properties are summarized in the table below.

Property	Value
Chemical Name	5-(4-butylcyclohexyl)-3-(pyridin-4-yl)-1,2,4-oxadiazole hydrochloride
Molecular Formula	C ₁₇ H ₂₄ ClN ₃ O
Molecular Weight	321.84 g/mol
CAS Number	1781834-82-9
Appearance	Crystalline solid
Purity	Typically ≥98%
Storage	Store at -20°C for short-term and -80°C for long-term storage

Solubility

Psn 375963 hydrochloride exhibits varying solubility depending on the solvent system. The following table summarizes its solubility for different applications.

Application	Solvent System	Solubility	Notes
In Vitro	DMSO	≥ 50 mg/mL (155.35 mM)	May require ultrasonication for complete dissolution.
In Vivo	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (7.77 mM)	Prepare fresh daily.
In Vivo	10% DMSO, 90% (20% SBE-β-CD in saline)	≥ 2.5 mg/mL (7.77 mM)	A suitable vehicle for many animal studies.
In Vivo	10% DMSO, 90% Corn oil	≥ 2.5 mg/mL (7.77 mM)	Useful for oral gavage administration.

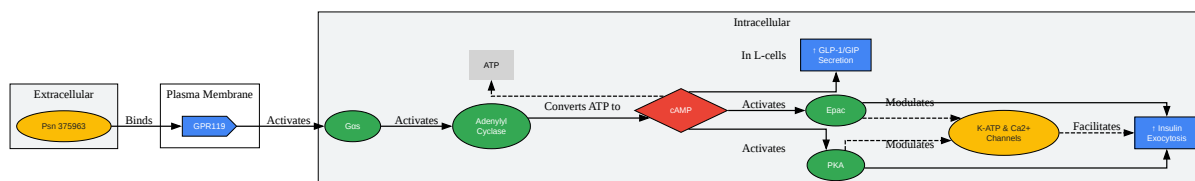
Mechanism of Action and Signaling Pathway

Psn 375963 hydrochloride is a selective agonist for GPR119, a G α s-coupled receptor predominantly expressed in pancreatic β -cells and intestinal L-cells.[1] Activation of GPR119 by **Psn 375963 hydrochloride** initiates a signaling cascade that leads to the potentiation of glucose-dependent insulin secretion and the release of incretin hormones, such as glucagon-like peptide-1 (GLP-1) and glucose-dependent insulinotropic polypeptide (GIP).

The binding of **Psn 375963 hydrochloride** to GPR119 activates the associated G α s protein, which in turn stimulates adenylyl cyclase to increase intracellular levels of cyclic AMP (cAMP). [1] Elevated cAMP then activates two main downstream effector pathways: the protein kinase A (PKA) pathway and the Exchange Protein Directly Activated by cAMP (Epac) pathway. Both PKA and Epac contribute to the enhancement of insulin exocytosis from pancreatic β -cells.[2] [3][4] This process is glucose-dependent, meaning that insulin secretion is amplified primarily in the presence of elevated glucose levels, which reduces the risk of hypoglycemia.[5]

In intestinal L-cells, the GPR119-mediated increase in cAMP promotes the secretion of GLP-1 and GIP.[1] These incretin hormones then act on their respective receptors on pancreatic β -cells, further augmenting glucose-stimulated insulin secretion.

It is important to note that some studies suggest that synthetic GPR119 agonists like Psn 375963 may have divergent effects on insulin secretion, cAMP, and intracellular calcium compared to endogenous ligands, and may potentially activate GPR119-independent pathways.[6] Therefore, careful experimental design and interpretation are warranted.



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GPR119 signaling pathway activated by Psn 375963.

Experimental Protocols

The following are detailed protocols for the preparation of **Psn 375963 hydrochloride** solutions for experimental use.

Protocol 1: Preparation of Stock Solution for In Vitro Experiments

Materials:

- **Psn 375963 hydrochloride** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes
- Vortex mixer
- Ultrasonic water bath

Procedure:

- Weigh the desired amount of **Psn 375963 hydrochloride** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of DMSO to achieve the desired stock concentration (e.g., for a 50 mM stock solution, add 6.236 μ L of DMSO per 1 mg of **Psn 375963 hydrochloride**).
- Vortex the tube thoroughly for 1-2 minutes to aid dissolution.
- If the compound is not fully dissolved, place the tube in an ultrasonic water bath for 5-10 minutes.
- Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).

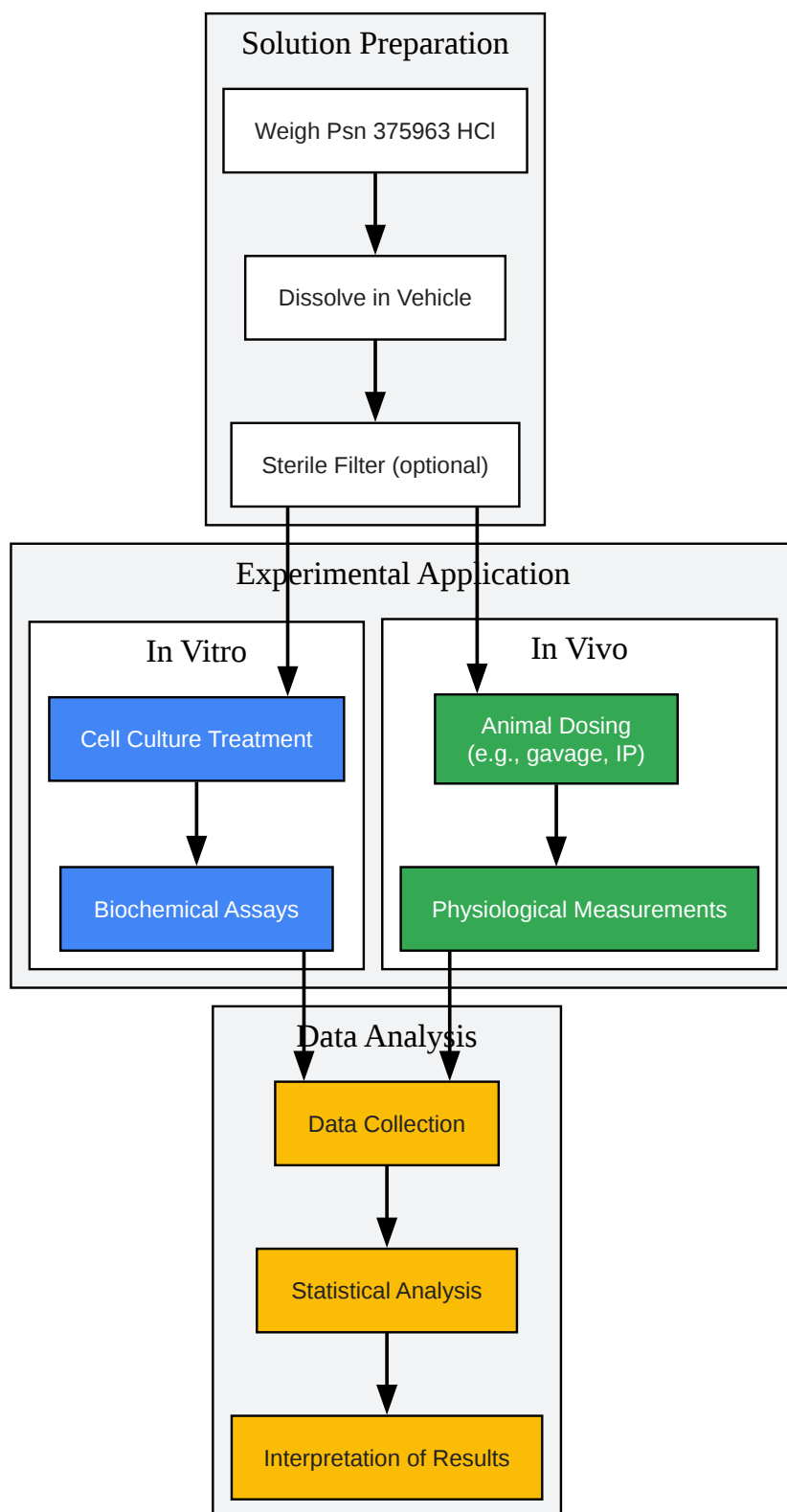
Protocol 2: Preparation of Working Solution for In Vivo Administration (PEG300/Tween-80 Formulation)

Materials:

- **Psn 375963 hydrochloride** stock solution in DMSO (e.g., 25 mg/mL)
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Sterile saline (0.9% NaCl)
- Sterile conical tubes

Procedure:

- Calculate the required volumes of each component based on the desired final concentration and total volume. For a final concentration of 2.5 mg/mL in a 1 mL working solution:
 - 100 μ L of 25 mg/mL **Psn 375963 hydrochloride** in DMSO
 - 400 μ L of PEG300
 - 50 μ L of Tween-80
 - 450 μ L of sterile saline
- In a sterile conical tube, add the PEG300.
- Add the **Psn 375963 hydrochloride** stock solution in DMSO to the PEG300 and mix thoroughly by vortexing.
- Add the Tween-80 and vortex again until the solution is homogeneous.
- Slowly add the sterile saline while vortexing to bring the solution to the final volume.
- The final solution should be clear. Prepare this working solution fresh on the day of the experiment.



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General experimental workflow for Psn 375963 HCl.

Conclusion

Psn 375963 hydrochloride is a valuable research tool for investigating the role of GPR119 in metabolic regulation. The provided solubility data and detailed preparation protocols will facilitate its effective use in both in vitro and in vivo experimental settings. A thorough understanding of its mechanism of action and potential for off-target effects is crucial for the accurate interpretation of experimental results. Researchers should always adhere to best practices for laboratory safety and handling of chemical compounds.

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